

DTI-0009 (Selodenoson): A Technical Guide for Researchers

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Compound of Interest

Compound Name: DTI 0009

Cat. No.: B1681724

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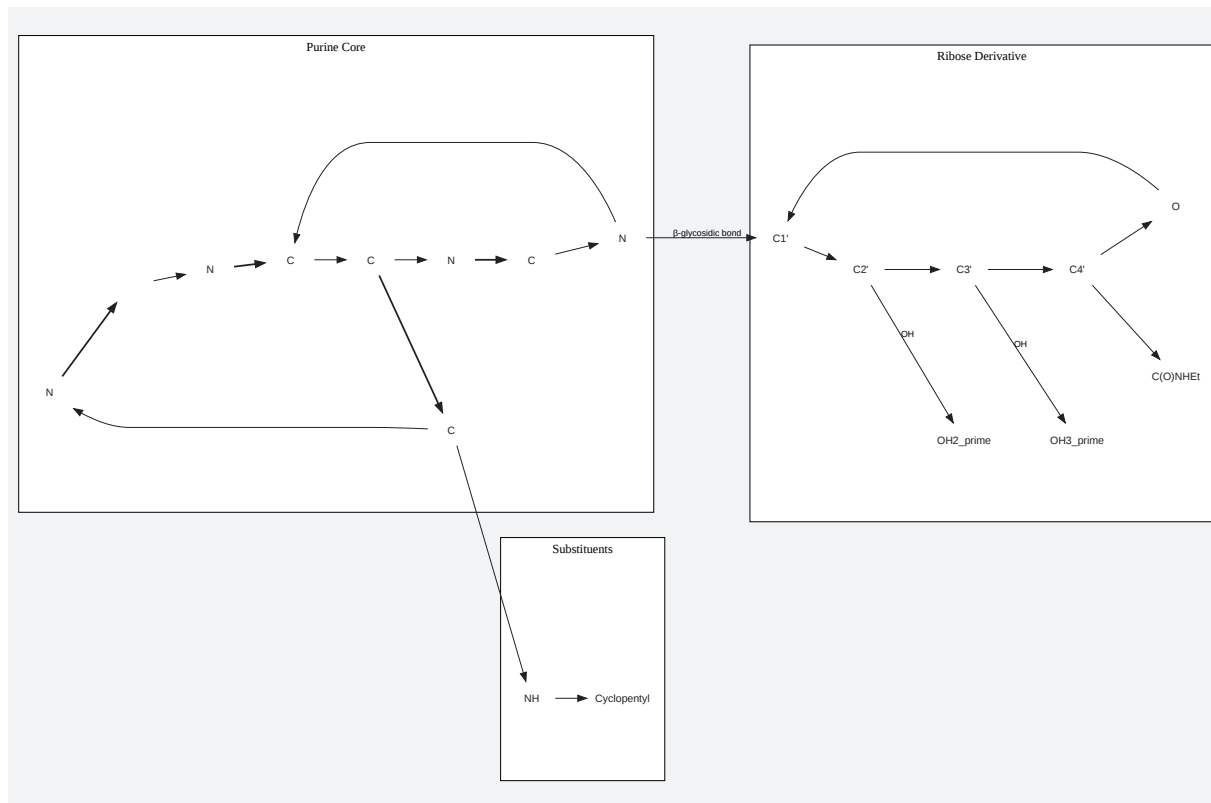
Abstract

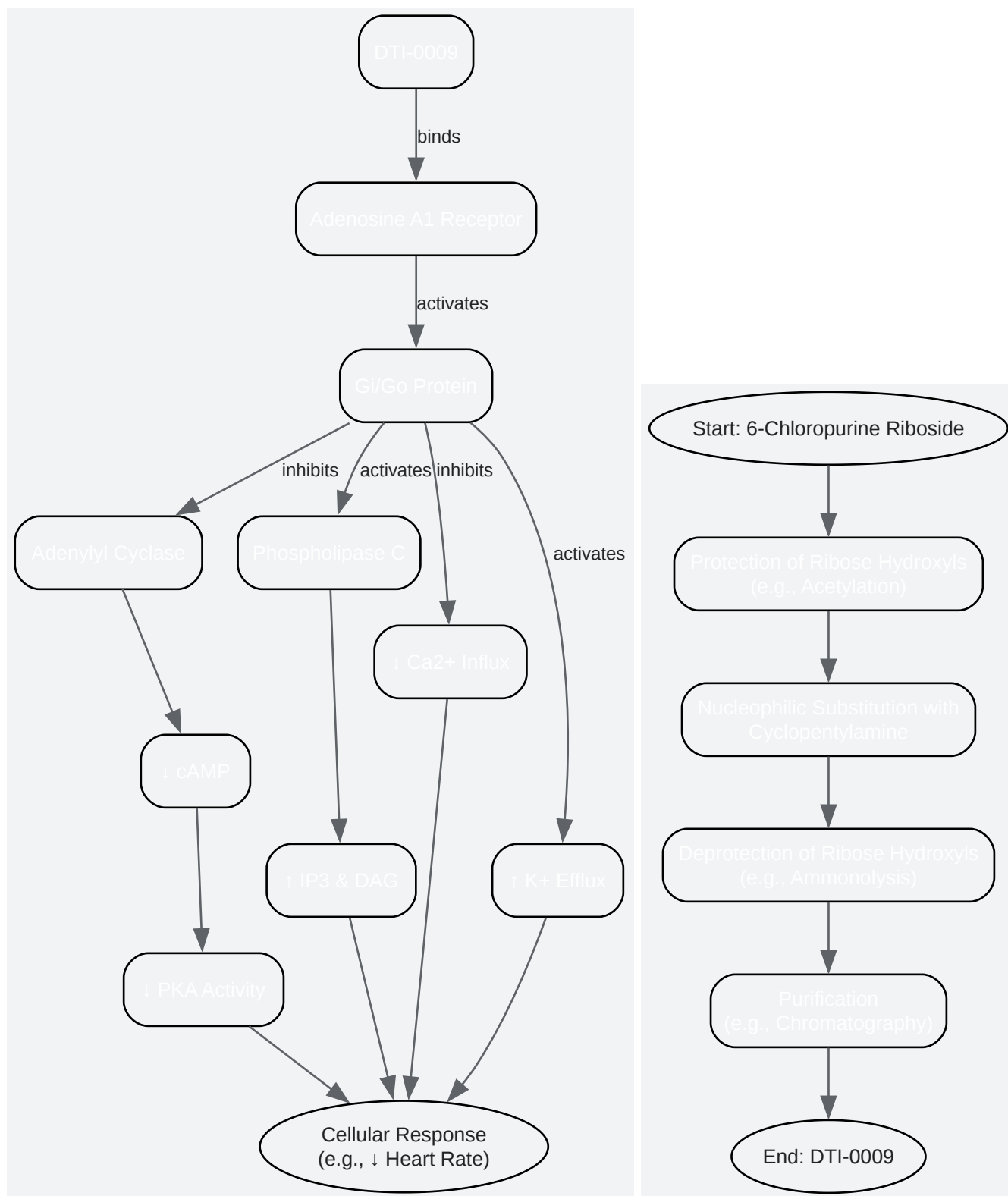
DTI-0009, also known as Selodenoson, is a selective agonist of the adenosine A1 receptor. It has been investigated for its therapeutic potential in cardiovascular conditions, particularly for the management of atrial fibrillation. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of DTI-0009. Due to the limited availability of specific quantitative data in the public domain, this guide also presents comparative data for other selective A1 adenosine receptor agonists and generalized experimental protocols relevant to the study of such compounds.

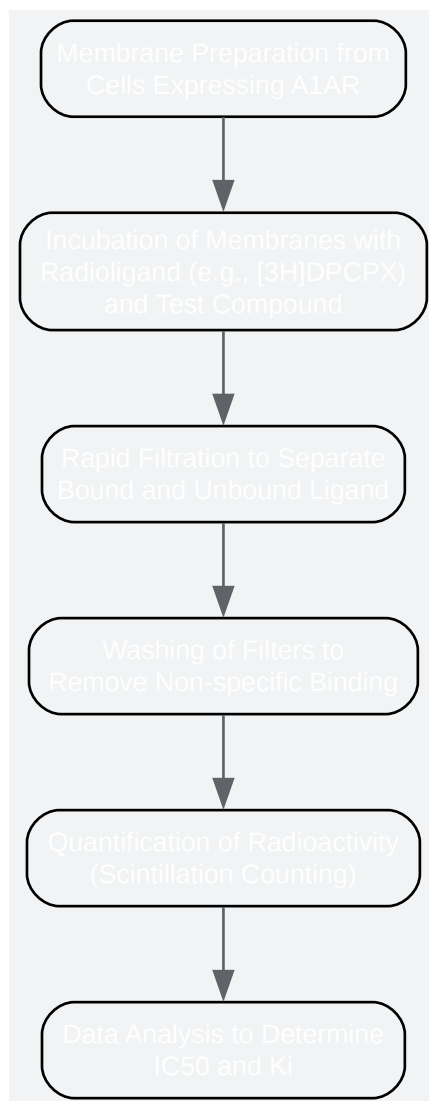
Chemical Structure and Properties

DTI-0009 is a nucleoside analog with a systematic name of 1-[6-(cyclopentylamino)-9H-purin-9-yl]-1-deoxy-N-ethyl- β -D-ribofuranuronamide.

Chemical Structure:







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